Synthesis pathways for 7-Methylindolin-2-one

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Compound of Interest

Compound Name:	*7-Methylindolin-2-one*
CAS No.:	*3680-28-2*
Cat. No.:	*B1334962*

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An In-Depth Technical Guide to the Synthesis of **7-Methylindolin-2-one**

Executive Summary

7-Methylindolin-2-one, a substituted oxindole, represents a core structural motif in a multitude of biologically active compounds and pharmaceutical agents. The indolin-2-one scaffold is recognized as a "privileged structure" in medicinal chemistry, particularly as a cornerstone for various kinase inhibitors that are crucial in oncology and the treatment of inflammatory diseases.[1][2] The strategic placement of a methyl group at the 7-position can significantly influence the molecule's steric and electronic properties, enhancing target binding affinity and optimizing pharmacokinetic profiles. This guide provides a comprehensive exploration of the principal synthetic pathways to **7-Methylindolin-2-one**, designed for researchers and professionals in organic synthesis and drug development. We delve into the mechanistic underpinnings of both classical and modern catalytic methods, offering field-proven insights into experimental design and execution.

The 7-Methylindolin-2-one Scaffold: A Privileged Core

Chemical Identity and Properties

The molecule consists of a bicyclic structure where a benzene ring is fused to a five-membered nitrogen-containing ring, featuring a carbonyl group at the 2-position and a methyl group at the 7-position.

Identifier	Value
IUPAC Name	7-Methyl-1,3-dihydro-2H-indol-2-one
CAS Number	3680-28-2[3]
Molecular Formula	C_9H_9NO[3]
Molecular Weight	147.17 g/mol [3]
SMILES	CC1=CC=CC2=C1NC(=O)C2

Significance in Medicinal Chemistry

The indolin-2-one core is central to the design of numerous therapeutics. Its rigid structure and hydrogen bonding capabilities (at the N-H and C=O groups) allow it to effectively mimic peptide backbones and interact with the ATP-binding sites of protein kinases.[2] Derivatives of this scaffold have been investigated as potent inhibitors for targets involved in cell signaling pathways related to cancer and inflammation.[4][5] The 7-methyl substituent, in particular, can serve as a critical pharmacophore, potentially enhancing selectivity or metabolic stability.

Retrosynthetic Strategies: Deconstructing the Core

The synthesis of **7-Methylindolin-2-one** can be approached through several strategic bond disconnections. The most common strategies involve either forming the N1-C7a bond via cyclization of an aniline derivative or constructing the C3-C3a bond through an intramolecular carbon-carbon coupling.

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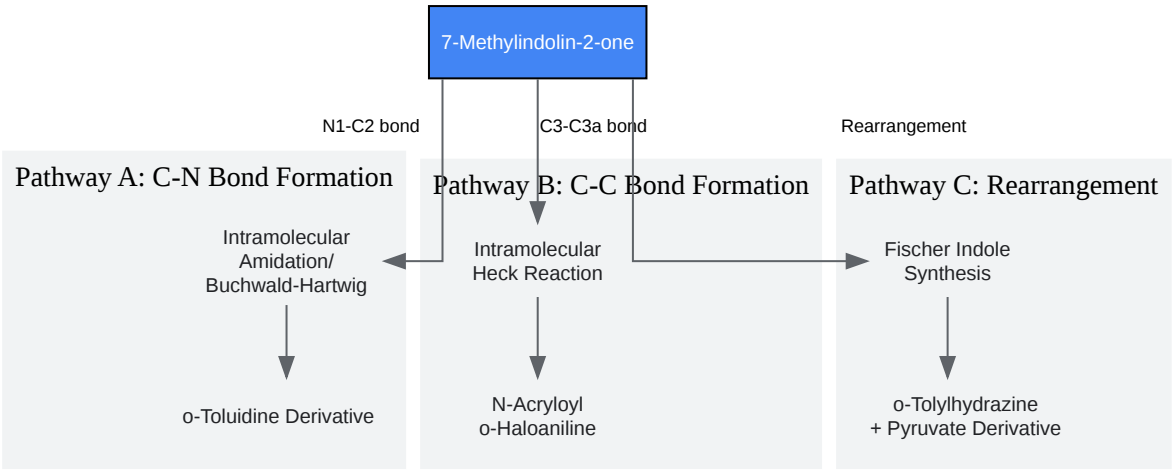

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Caption: Retrosynthetic analysis of **7-Methylindolin-2-one**.

The Classic Route: Fischer Indole Synthesis

First discovered by Emil Fischer in 1883, the Fischer indole synthesis remains a robust and widely used method for constructing indole rings.[6][7] The reaction involves the acid-catalyzed cyclization of an arylhydrazone, which is typically formed in situ from an arylhydrazine and a suitable aldehyde or ketone.[8][9]

Mechanistic Rationale

The accepted mechanism proceeds through a series of well-defined steps:

- Hydrazone Formation: Condensation of an arylhydrazine with a carbonyl compound.
- Tautomerization: The hydrazone tautomerizes to its enamine (or 'ene-hydrazine') form.
- [8][8]-Sigmatropic Rearrangement: An acid-catalyzed[8][8]-sigmatropic rearrangement (analogous to a Claisen rearrangement) occurs, breaking the N-N bond and forming a C-C bond, which disrupts the aromaticity of the benzene ring.[6][7]

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- Rearomatization & Cyclization: The intermediate rearomatizes, followed by an intramolecular nucleophilic attack of an amine onto an imine to form a five-membered ring aminal.
- Ammonia Elimination: Finally, the elimination of an ammonia molecule under acidic conditions yields the stable aromatic indole ring.[6][8]

To synthesize an indolin-2-one derivative like our target, one typically uses a pyruvate derivative, which results in an indole-2-carboxylic acid. Subsequent steps would be required to reduce the indole to an indoline and potentially decarboxylate or modify the acid group. A direct synthesis of the oxindole is less common via the classic Fischer route but can be achieved with specific substrates.

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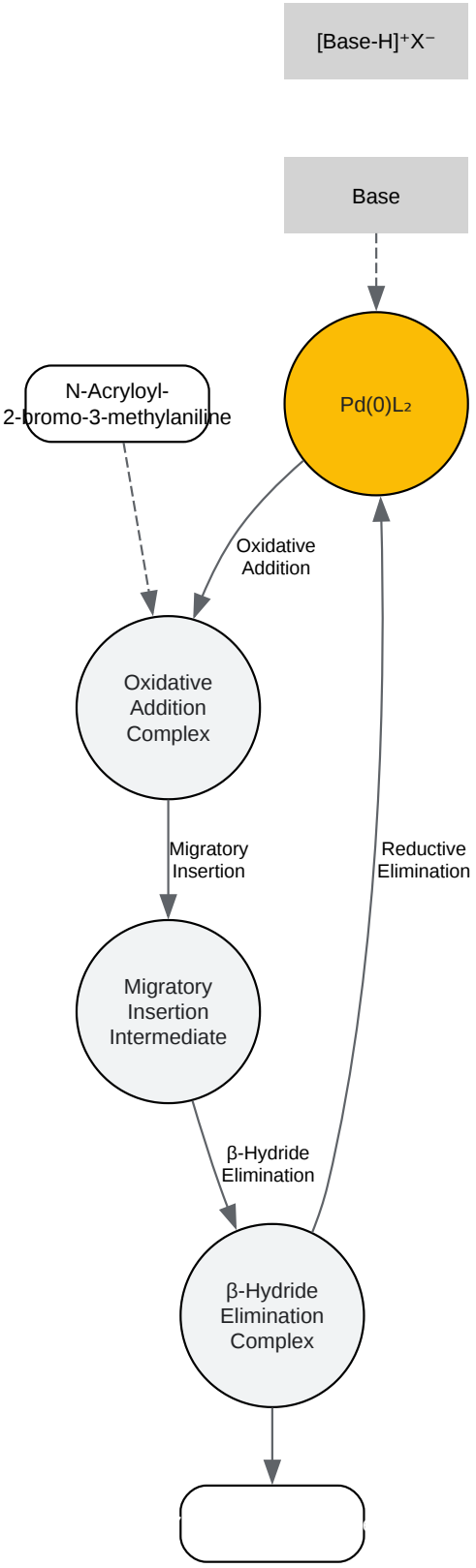

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Sources

- 1. 7-(Hydroxymethyl)indolin-2-one | Benchchem [benchchem.com]
- 2. benchchem.com [benchchem.com]
- 3. 3680-28-2|7-Methylindolin-2-one|BLD Pharm [bldpharm.com]
- 4. Synthesis and biological evaluation of novel indole-2-one and 7-aza-2-oxindole derivatives as anti-inflammatory agents - PMC [pmc.ncbi.nlm.nih.gov]
- 5. pubs.acs.org [pubs.acs.org]
- 6. Fischer indole synthesis - Wikipedia [en.wikipedia.org]
- 7. scispace.com [scispace.com]
- 8. alfa-chemistry.com [alfa-chemistry.com]
- 9. jk-sci.com [jk-sci.com]

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